

Carboxy-PTIO Potassium Solution: Technical Support Center

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Compound of Interest

Compound Name: Carboxy-PTIO potassium

Cat. No.: B11929683

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Carboxy-PTIO potassium** solutions.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **Carboxy-PTIO potassium** salt?

A: The solid, crystalline form of **Carboxy-PTIO potassium** salt is stable for at least two to four years when stored at -20°C.^{[1][2][3]} To ensure maximum stability, it is recommended to keep it desiccated.

Q2: How should I prepare a stock solution of Carboxy-PTIO?

A: **Carboxy-PTIO potassium** salt can be dissolved in either aqueous buffers or organic solvents.

- **Aqueous Solutions:** You can dissolve the crystalline solid directly in aqueous buffers like PBS (pH 7.2), where its solubility is approximately 35 mg/mL.^{[1][2]}
- **Organic Stock Solutions:** For organic stock solutions, solvents such as DMSO, ethanol, and dimethylformamide (DMF) can be used.^{[1][2]} It is good practice to purge the solvent with an inert gas before dissolving the compound.^{[1][2]}

Q3: What is the recommended storage condition for Carboxy-PTIO solutions?

A: The storage recommendations for Carboxy-PTIO solutions depend on the solvent:

- **Aqueous Solutions:** It is highly recommended to prepare aqueous solutions fresh for immediate use.^[4] Most suppliers advise against storing aqueous solutions for more than one day.^{[1][2]} If short-term storage is necessary, some sources suggest it can be stored at -20°C for up to one month.^[4]
- **Organic Stock Solutions:** Stock solutions made with organic solvents are more stable. They can be stored at -20°C for up to one month or at -80°C for up to six months.^[5] To prevent degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes.^[5]

Q4: My Carboxy-PTIO solution has changed color. Is it still usable?

A: Carboxy-PTIO is supplied as a blue crystalline solid.^[1] A significant color change in the solution may indicate degradation or contamination. It is recommended to prepare a fresh solution if you observe any unexpected color changes.

Q5: I see precipitates in my thawed Carboxy-PTIO solution. What should I do?

A: If you observe precipitates in a previously frozen solution, allow it to equilibrate to room temperature and ensure that the precipitate is fully redissolved before use.^[4] Gentle warming and vortexing can aid in redissolving the compound. If the precipitate does not dissolve, it may indicate that the compound has degraded, and a fresh solution should be prepared.

Data Summary Tables

Table 1: Storage and Stability of **Carboxy-PTIO Potassium Salt**

Form	Storage Temperature	Shelf Life	Additional Notes
Crystalline Solid	-20°C	≥ 2-4 years	Store in a desiccated environment. ^{[1][2][3]}

Table 2: Storage and Stability of **Carboxy-PTIO Potassium Solutions**

Solvent	Storage Temperature	Recommended Storage Duration	Preparation Notes
Aqueous Buffer (e.g., PBS)	N/A	Use on the same day. [1][2][4]	Prepare fresh before each experiment. Some sources suggest storage at -20°C for up to one month is possible.[4]
Organic Solvents (DMSO, Ethanol, DMF)	-20°C	Up to 1 month[5]	Purge solvent with an inert gas before preparation.[1][2] Aliquot to avoid repeated freeze-thaw cycles.[5]
-80°C	Up to 6 months[5]		

Table 3: Solubility of **Carboxy-PTIO Potassium Salt**

Solvent	Approximate Solubility
PBS (pH 7.2)	~35 mg/mL[1][2][3]
Water	100 mg/mL[4]
DMSO	~1.4 mg/mL[1][2][3]
Ethanol	~1.6 mg/mL[2][3]
Dimethylformamide (DMF)	~3.3 mg/mL[2][3]

Experimental Protocols

Protocol 1: Preparation of Aqueous Carboxy-PTIO Solution

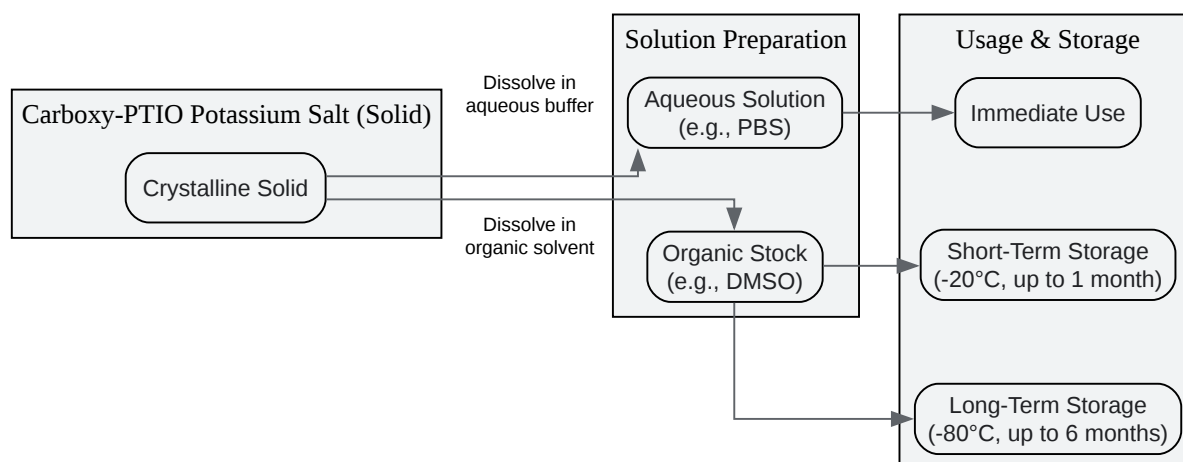
- Weigh the desired amount of **Carboxy-PTIO potassium** salt crystalline solid.

- Add the appropriate volume of aqueous buffer (e.g., PBS, pH 7.2) to achieve the target concentration.
- Vortex or sonicate briefly until the solid is completely dissolved.
- Use the solution immediately for your experiment.

Protocol 2: Preparation and Storage of Organic Carboxy-PTIO Stock Solution

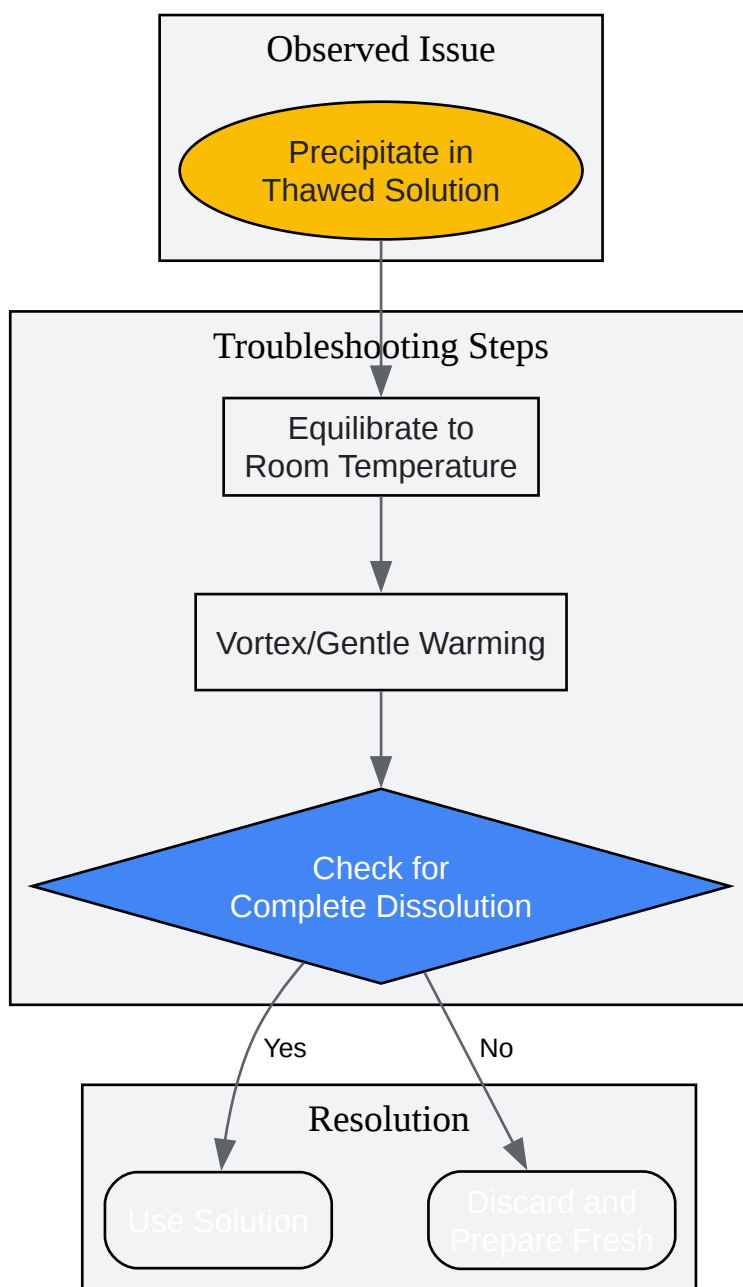
- Select an appropriate organic solvent (e.g., DMSO).
- Purge the solvent with an inert gas (e.g., nitrogen or argon) for several minutes to remove dissolved oxygen.
- Weigh the desired amount of **Carboxy-PTIO potassium** salt and dissolve it in the purged solvent.
- Once fully dissolved, aliquot the stock solution into single-use volumes in appropriate storage vials.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5]

Visual Guides



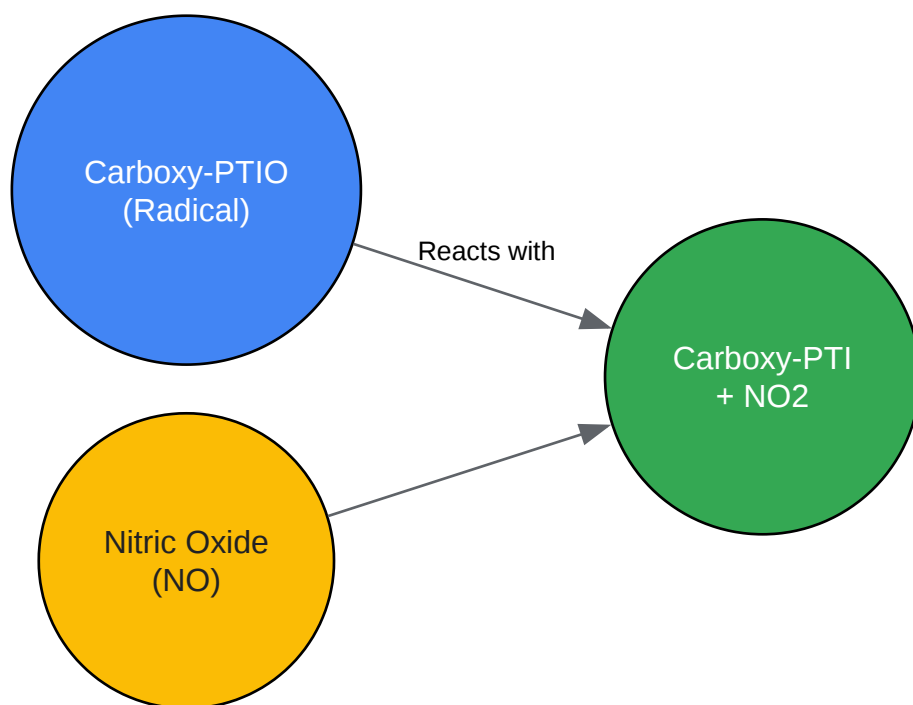
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Figure 1. Workflow for the preparation and storage of **Carboxy-PTIO potassium** solutions.



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Figure 2. Troubleshooting guide for precipitate in thawed Carboxy-PTIO solutions.



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Figure 3. Reaction of Carboxy-PTIO with nitric oxide.

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